

# Cyclohexylamine molecular weight and formula

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## Compound of Interest

Compound Name: **Cyclohexylamine**  
Cat. No.: **B046788**

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An In-Depth Technical Guide to **Cyclohexylamine**: Molecular Properties and Scientific Applications

## Introduction

**Cyclohexylamine** (IUPAC name: Cyclohexanamine) is a primary aliphatic amine that serves as a pivotal building block and intermediate in numerous syntheses.<sup>[1]</sup> It consists of a cyclohexane ring bonded to an amino group.<sup>[2]</sup> Unlike its aromatic analog, aniline, the saturated ring of **cyclohexylamine** exhibits distinct chemical reactivity, making it a versatile reagent for drug development, corrosion inhibition, and the synthesis of vulcanization accelerators.<sup>[1]</sup> This comprehensive overview of its core molecular properties, synthesis, reactivity, and analytical characterization, tailored for researchers and drug developers.

## Core Molecular and Physical Properties

A thorough understanding of the fundamental properties of **cyclohexylamine** is essential for its safe handling, application in synthesis, and analytical compound is a colorless to yellowish liquid with a characteristic strong, fishy, or ammonia-like odor.<sup>[1][3][4]</sup>

## Chemical Formula and Molecular Weight

The chemical identity of **cyclohexylamine** is defined by its molecular formula and weight.

- Chemical Formula: C<sub>6</sub>H<sub>13</sub>N or C<sub>6</sub>H<sub>11</sub>NH<sub>2</sub><sup>[3][5]</sup>
- Molecular Weight: 99.17 g/mol <sup>[5][6]</sup>
- CAS Number: 108-91-8<sup>[3][4]</sup>

These fundamental identifiers are critical for database searches, regulatory compliance, and stoichiometric calculations in chemical reactions.

## Physicochemical Data Summary

The physical properties of **cyclohexylamine** dictate its behavior in various experimental conditions, from reaction solvent selection to purification methods summarized below.

Property	Value	Source(s)
Molecular Weight	99.17 g/mol	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	0.8647 g/cm <sup>3</sup> at 25 °C	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	134.5 °C (407.6 K)	<a href="#">[3]</a> <a href="#">[9]</a>
Melting Point	-17.7 °C (255.5 K)	<a href="#">[3]</a> <a href="#">[9]</a>
Flash Point	28.6 °C - 31 °C	<a href="#">[4]</a> <a href="#">[9]</a>
Solubility in Water	Miscible	<a href="#">[3]</a> <a href="#">[9]</a>
Acidity (pKa)	10.64	<a href="#">[8]</a>
Vapor Density	3.42 (vs air)	<a href="#">[7]</a>
Refractive Index	n <sub>20/D</sub> 1.459	<a href="#">[7]</a>

## Molecular Structure and Conformation

The molecular structure of **cyclohexylamine** is central to its reactivity. The molecule consists of a cyclohexane ring, which predominantly adopts a chair conformation with the amino (-NH<sub>2</sub>) group.

## Structural Representation

The 2D structure of **cyclohexylamine** illustrates the connectivity of the atoms.

Caption: 2D Chemical Structure of **Cyclohexylamine**.

## Conformational Isomerism

Infrared (IR) spectroscopy studies have shown that **cyclohexylamine** exists as a dynamic equilibrium of two chair conformers: one with the amino group in an equatorial position and one with it in an axial position.<sup>[10]</sup> In the liquid state, these conformers are present in roughly equal amounts. However, the equilibrium is sensitive to temperature, with the equatorial form being predominant in the vapor phase, while the axial form is exclusively observed in the crystalline solid state at low temperatures.<sup>[10]</sup> This conformational equilibrium is important for its interaction with biological targets and its reactivity.

## Synthesis and Reactivity

**Cyclohexylamine** is produced industrially via two primary routes, both of which are highly efficient.

- Hydrogenation of Aniline: This is the main production method, involving the complete hydrogenation of aniline using cobalt- or nickel-based catalysts at high pressure.<sup>[1][3]</sup> The catalyst's role is to facilitate the addition of hydrogen across the aromatic ring.
  - $\text{C}_6\text{H}_5\text{NH}_2 + 3 \text{ H}_2 \rightarrow \text{C}_6\text{H}_{11}\text{NH}_2$ <sup>[3]</sup>
- Alkylation of Ammonia: This route involves the reaction of cyclohexanol with ammonia, also under high temperature and pressure, typically using a rhodium catalyst.<sup>[4]</sup>

As a primary aliphatic amine, **cyclohexylamine** exhibits characteristic reactivity. It is a weak base (pKa of the conjugate acid is 10.64) but is significantly nucleophilic. It readily forms salts with acids and reacts with electrophiles at the nitrogen atom.<sup>[11]</sup> Its nucleophilicity makes it a valuable reagent for introducing the amino group into a molecule, facilitating the synthesis of more complex molecules, including many pharmaceuticals.<sup>[12]</sup>

## Applications in Research and Drug Development

**Cyclohexylamine** is a crucial intermediate in the synthesis of a wide range of organic compounds.

- Pharmaceuticals: It is a building block for various active pharmaceutical ingredients (APIs), including mucolytics, analgesics, bronchodilators, and several antihistamine and antiallergic drugs.<sup>[1][9][13]</sup>
- Vulcanization Accelerators: It is a precursor to sulfenamide-based reagents (e.g., N-Cyclohexyl-2-benzothiazolesulfenamide), which are used to accelerate the vulcanization of rubber.<sup>[1]</sup>
- Corrosion Inhibitors: The amine itself is an effective corrosion inhibitor, particularly for boiler water treatment, as it neutralizes acidic gases and forms a protective film.<sup>[14]</sup>
- Agrochemicals: It is used in the synthesis of herbicides (like hexazinone) and insecticides.<sup>[13]</sup>
- Artificial Sweeteners: It is famously a metabolite of the artificial sweetener sodium cyclamate and was used in its synthesis.<sup>[1]</sup>

## Analytical Characterization: Purity Determination by Gas Chromatography (GC)

Ensuring the purity of **cyclohexylamine** is critical for its use in research and manufacturing, especially in pharmaceutical applications. Gas chromatography is a common method for purity control.

## Rationale for GC Protocol

Gas chromatography with a Flame Ionization Detector (GC-FID) is an ideal technique for separating and quantifying **cyclohexylamine** from its common impurities. These impurities often include unreacted starting materials like aniline or cyclohexanol, and byproducts such as **dicyclohexylamine**.<sup>[8]</sup> The FID detector is highly sensitive to nitrogen-containing compounds, making it suitable for this analysis.

to hydrocarbons and its robust, linear response over a wide concentration range. A polar capillary column is typically used to achieve effective separation and polarity between the amine and its potential contaminants.

## Experimental Protocol

Objective: To determine the purity of a **cyclohexylamine** sample and quantify known impurities.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID).
- Split/Splitless Inlet.
- Capillary Column: DB-WAX or equivalent polar column (e.g., 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness).
- Data Acquisition System.

Reagents and Materials:

- **Cyclohexylamine** sample.
- High-purity standards: **Cyclohexylamine** ( $\geq 99.9\%$ ), Aniline, Cyclohexanol, **Dicyclohexylamine**.
- Solvent: Dichloromethane or Methanol (HPLC grade).
- Carrier Gas: Helium or Hydrogen (High Purity).
- FID Gases: Hydrogen and Air (High Purity).

Procedure:

- Standard Preparation: Prepare a stock solution of known impurities (e.g., 1000  $\mu$ g/mL) in the chosen solvent. Create a series of calibration standards. Prepare a standard of the pure **cyclohexylamine** at a known concentration.
- Sample Preparation: Accurately weigh approximately 100 mg of the **cyclohexylamine** sample into a 10 mL volumetric flask and dilute to the mark.
- GC Method Parameters:
  - Inlet Temperature: 250 °C
  - Injection Volume: 1  $\mu$ L
  - Split Ratio: 50:1 (can be adjusted based on concentration)
  - Carrier Gas Flow: 1.0 mL/min (constant flow)
  - Oven Temperature Program:
    - Initial Temperature: 60 °C, hold for 2 minutes.
    - Ramp: Increase at 10 °C/min to 220 °C.
    - Final Hold: Hold at 220 °C for 5 minutes.
  - Detector Temperature: 280 °C
- Analysis:
  - Inject the calibration standards to establish a calibration curve for each impurity.

- Inject the prepared sample solution.
  - Identify peaks based on retention times compared to the standards.
  - Quantification: Calculate the concentration of each impurity in the sample using the calibration curve. The purity of **cyclohexylamine** is typically reported as the percentage of all quantified impurities. Commercial specifications often require a purity of  $\geq 99.0\%$ .<sup>[8]</sup>

## Safety and Handling

**Cyclohexylamine** is a hazardous material and must be handled with stringent safety precautions.

- Hazards: It is a flammable liquid and vapor.<sup>[9]</sup> It is corrosive and can cause severe skin burns and eye damage.<sup>[9][14]</sup> It is also toxic if swallowed, inhaling, or if it comes into contact with the skin.
  - Personal Protective Equipment (PPE): Chemical-resistant gloves, tightly fitting safety goggles, a face shield, and protective clothing are mandatory. Use a well-ventilated fume hood.
  - Handling: Use non-sparking tools and ensure equipment is grounded to prevent static discharge.<sup>[16][17]</sup> Keep containers tightly closed and store in a cool, dry place, away from heat and ignition sources.<sup>[15][18]</sup>
  - First Aid: In case of skin contact, immediately flush with plenty of water for at least 15 minutes. For eye contact, rinse cautiously with water for at least 15 minutes and then move the victim to fresh air. Seek immediate medical attention for any exposure.<sup>[14][17]</sup>

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